

Essential Guide to the Proper Disposal of BMY 28674-d8

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Compound of Interest

Compound Name: BMY 28674-d8

Cat. No.: B564455

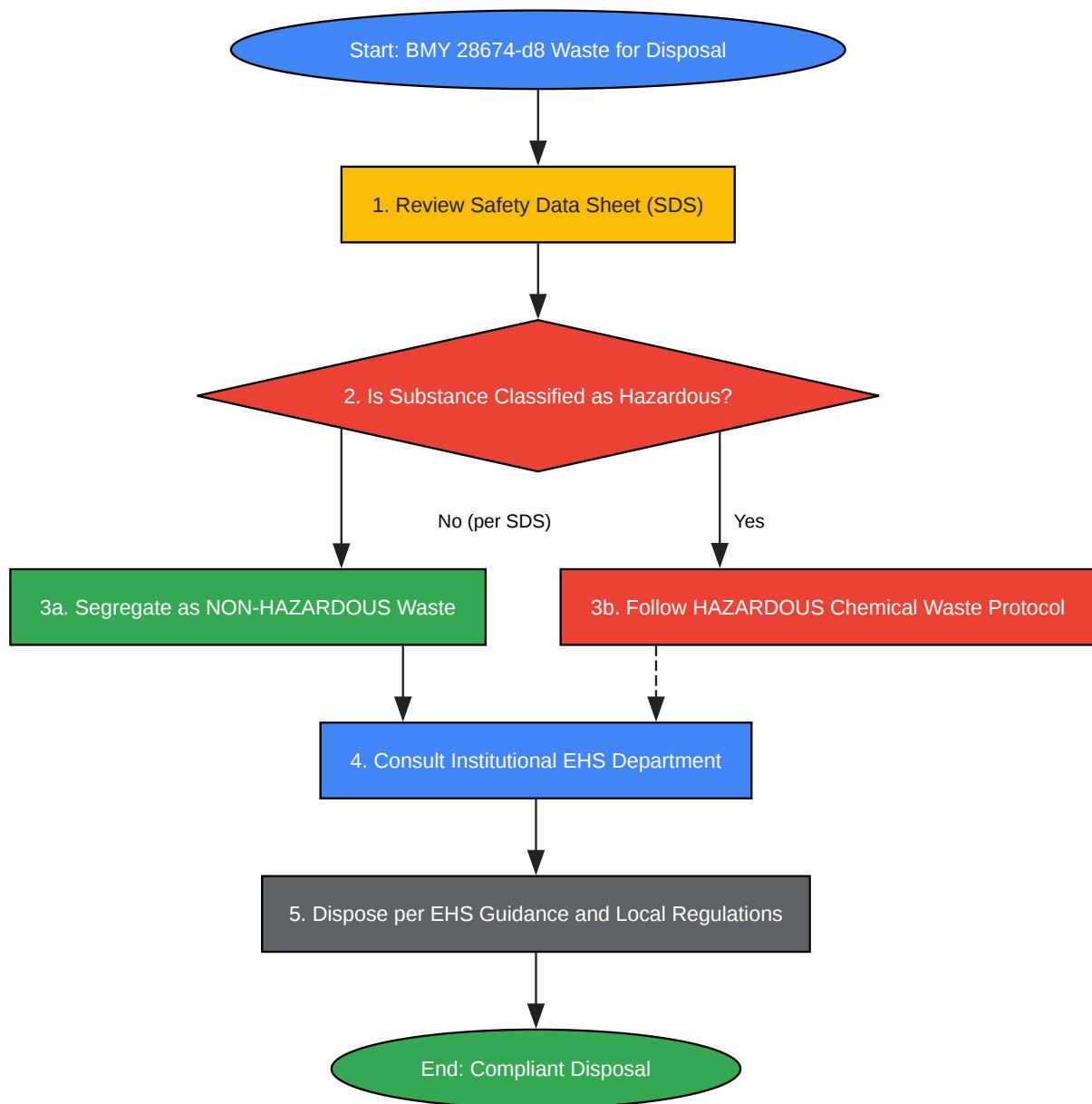
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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of laboratory chemicals is a critical aspect of laboratory management. This guide provides essential, step-by-step procedures for the proper disposal of **BMY 28674-d8**, a deuterated compound.

Based on available safety data, **BMY 28674-d8** is not classified as a hazardous substance or mixture.^[1] This classification is the primary determinant for its disposal protocol. However, all disposal actions must be in strict compliance with local, state, and federal regulations, and in consultation with your institution's Environmental Health and Safety (EHS) department.

Disposal Decision Workflow

The logical flow for determining the correct disposal path for **BMY 28674-d8** is outlined in the diagram below. This workflow emphasizes a safety-first approach, starting with hazard identification and culminating in compliant disposal.

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Caption: Logical workflow for the disposal of **BMY 28674-d8**.

Step-by-Step Disposal Protocol

Following the workflow, this protocol provides detailed actions for each step.

1. Hazard Confirmation and Segregation:

- Verify Classification: Always begin by consulting the manufacturer's Safety Data Sheet (SDS). The SDS for **BMY 28674-d8** specifies it as non-hazardous.[\[1\]](#)
- Proper Segregation: Do NOT mix **BMY 28674-d8** waste with hazardous waste streams (e.g., solvents, acids, bases, or other reactive chemicals). This prevents cross-contamination and ensures cost-effective, compliant disposal.
- Container and Labeling: Collect waste in a dedicated, sealable container. The label must be clear and legible, stating:
 - "NON-HAZARDOUS WASTE"
 - Chemical Name: "**BMY 28674-d8**"
 - CAS Number: 1189644-16-3[\[1\]](#)

2. Consultation with Environmental Health and Safety (EHS):

- Mandatory Contact: Before any disposal action, contact your institution's EHS department. They provide the definitive guidance based on local and national regulations.
- Follow Institutional Procedures: Adhere strictly to your organization's specific protocols for non-hazardous chemical waste turn-in, including any internal tracking forms or documentation.

3. Final Disposal:

- Prohibition of Drain Disposal: The SDS advises keeping the product away from drains, water courses, or the soil.[\[1\]](#) Unless you have explicit, written permission from both your EHS department and the local wastewater authority, do not dispose of **BMY 28674-d8** down the drain.
- Designated Collection: Typically, non-hazardous chemical waste is collected by the EHS department for disposal in a licensed and approved solid waste facility.

Safety and Handling Information

Even though **BMY 28674-d8** is not classified as hazardous, adherence to standard laboratory safety practices is mandatory.

Safety Measure	Protocol	Source
Eye Protection	Wear safety goggles with side-shields.	[1]
Hand Protection	Use protective gloves.	[1]
Skin and Body	Wear impervious clothing.	[1]
Engineering Controls	Use only in areas with adequate ventilation. Ensure access to a safety shower and eye wash station.	[1]
General Handling	Avoid contact with skin and eyes. Avoid the formation of dust and aerosols.	[1]

By integrating these detailed procedures and safety protocols into your laboratory's standard operating procedures, you contribute to a safe research environment and ensure full regulatory compliance.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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